

A Comparative Guide to Alternatives for 2-Methoxyphenyl Acetate in Fragrance Applications

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Compound of Interest

Compound Name: 2-Methoxyphenyl acetate

Cat. No.: B1672421

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In the ever-evolving landscape of fragrance creation, the demand for novel ingredients with superior performance and stability is paramount. **2-Methoxyphenyl acetate**, also known as guaiacyl acetate, is a valuable fragrance ingredient prized for its sweet, smoky, and spicy aromatic profile. However, the quest for molecules with enhanced longevity, stability in various product bases, and unique olfactory nuances has led to the exploration of several alternative compounds. This guide provides a comparative analysis of prominent alternatives to **2-Methoxyphenyl acetate**, supported by available technical data and established experimental methodologies.

The primary alternatives discussed include Isoeugenyl Acetate and the Givaudan captive ingredient, Methyl Diantilis®, both of which offer spicy and floral characteristics. Additionally, a broader look at related phenolic compounds such as Eugenol and Vanillin derivatives provides a wider context for formulators. These alternatives are critically evaluated based on their odor profile, performance metrics like tenacity, and stability in cosmetic formulations.

Quantitative Performance Comparison

The following table summarizes the key performance characteristics of **2-Methoxyphenyl acetate** and its alternatives based on available data. Direct comparative studies are limited in publicly accessible literature; therefore, data has been aggregated from various sources.

Compound Name	CAS Number	Molecular Weight (g/mol)	Odor Profile	Tenacity on Smelling Strip	Vapor Pressure (20°C)
2-Methoxyphenyl acetate	613-70-7	166.17	Sweet, woody, spicy, dry, clove, powdery, smoky	-	-
Isoeugenyl Acetate	93-29-8	206.24	Warm, spicy-floral, carnation, clove-like, with woody and balsamic undertones. [1]	> 400 hours [1]	-
Methyl Diantilis®	5595-79-9	182.22	Elegant, spicy-floral, carnation-like, with vanilla sweetness and powdery undertones. [2] [3]	3 weeks [2] [3]	<0.0001 hPa [2] [3]
Eugenyl Acetate	93-28-7	206.24	Fresh, sweet, balsamic, soft spicy clove.	-	-

Note: Data for **2-Methoxyphenyl acetate**'s tenacity and vapor pressure were not readily available in the searched literature, highlighting a gap in publicly accessible comparative data.

Detailed Olfactory Profiles

- **2-Methoxyphenyl Acetate** (Guaiacyl Acetate): This compound offers a complex aroma with sweet, woody, and spicy notes, complemented by dry, clove-like, powdery, and smoky facets. Its multifaceted character makes it a versatile ingredient in various fragrance compositions.
- **Isoeugenyl Acetate**: As the acetylated form of Isoeugenol, it presents a softer and sweeter profile with less diffusion than its parent alcohol.^[1] It is particularly effective for imparting warm, spicy-floral notes reminiscent of carnation and clove. Its exceptional longevity makes it a valuable fixative.^[1]
- **Methyl Diantilis®**: A captive ingredient from Givaudan, Methyl Diantilis® is positioned as a superior alternative to Isoeugenol, offering a similar spicy and sweet profile with an added powdery, carnation-like elegance.^{[2][3][4]} A key advantage is its enhanced stability and resistance to discoloration in product bases, and it is not restricted by IFRA.^{[2][3]}
- **Eugenyl Acetate**: This ester of eugenol provides a fresher and milder spicy note compared to eugenol itself. It is often used to accentuate floral notes, particularly in carnation-type fragrances. However, it is known to have stability issues in alkaline media like soap.^[5]

Stability in Cosmetic Formulations

The stability of a fragrance ingredient is critical for its successful incorporation into a final product. Methyl Diantilis® has been evaluated by its manufacturer, Givaudan, for its performance in various cosmetic bases, as summarized below.

Product Base	pH	Stability/Performance
Acid Cleaner	2	Good
Fabric Conditioner	3	Good
Antiperspirant	3.5	Good
Shampoo	6	Good
All-Purpose Cleaner	9	Good
Fabric Detergent (Liquid)	9	Good
Soap	10	Good
Powder Detergent	10.5	Medium
Liquid Bleach	11	Poor

Data for Methyl Diantilis® from Givaudan's technical information.[\[4\]](#)

This data indicates that Methyl Diantilis® demonstrates good stability across a wide pH range, making it suitable for many cosmetic and household product applications, with limitations in highly alkaline and oxidizing environments.

Experimental Protocols

To ensure objective and reproducible comparisons of fragrance performance, standardized experimental protocols are essential. The following sections detail the methodologies for key analytical and sensory evaluation techniques.

Gas Chromatography-Olfactometry (GC-O)

Objective: To separate and identify the individual volatile compounds in a fragrance and to characterize their respective odors.

Methodology:

- **Sample Preparation:** A diluted solution of the fragrance compound in a suitable solvent (e.g., ethanol) is prepared.

- **Instrumentation:** A gas chromatograph (GC) coupled with both a mass spectrometer (MS) and an olfactometry port is used.
- **GC Separation:** The sample is injected into the GC, where individual compounds are separated based on their volatility and interaction with the stationary phase of the column.
- **Detection:** The effluent from the GC column is split. One portion is directed to the MS for chemical identification, while the other is directed to a sniffing port.
- **Olfactory Analysis:** Trained sensory panelists sniff the effluent from the olfactometry port and record the odor character and intensity of each compound as it elutes from the column.
- **Data Analysis:** The data from the MS and the sensory panel are correlated to create a detailed aromagram, which maps the chemical composition of the fragrance to its olfactory profile.

Headspace Analysis for In-Product Performance

Objective: To measure the volatile compounds released from a cosmetic product containing the fragrance ingredient over time, simulating the consumer's experience.

Methodology:

- **Sample Preparation:** The fragrance compound is incorporated into a cosmetic base (e.g., a lotion or shampoo) at a specified concentration. A known quantity of the final product is placed in a sealed vial.
- **Incubation:** The vial is incubated at a controlled temperature (e.g., 32°C to simulate skin temperature) for a set period to allow the volatile compounds to equilibrate in the headspace (the air above the product).
- **Sampling:** A sample of the headspace gas is collected using a solid-phase microextraction (SPME) fiber or a gas-tight syringe.
- **GC-MS Analysis:** The collected headspace sample is injected into a GC-MS system for separation and identification of the volatile compounds.

- **Data Analysis:** The concentration of the fragrance compounds in the headspace is quantified at different time points to assess their release profile and longevity in the product.

Sensory Evaluation of Fragrance Tenacity on Skin

Objective: To assess the longevity (tenacity) of a fragrance on human skin.

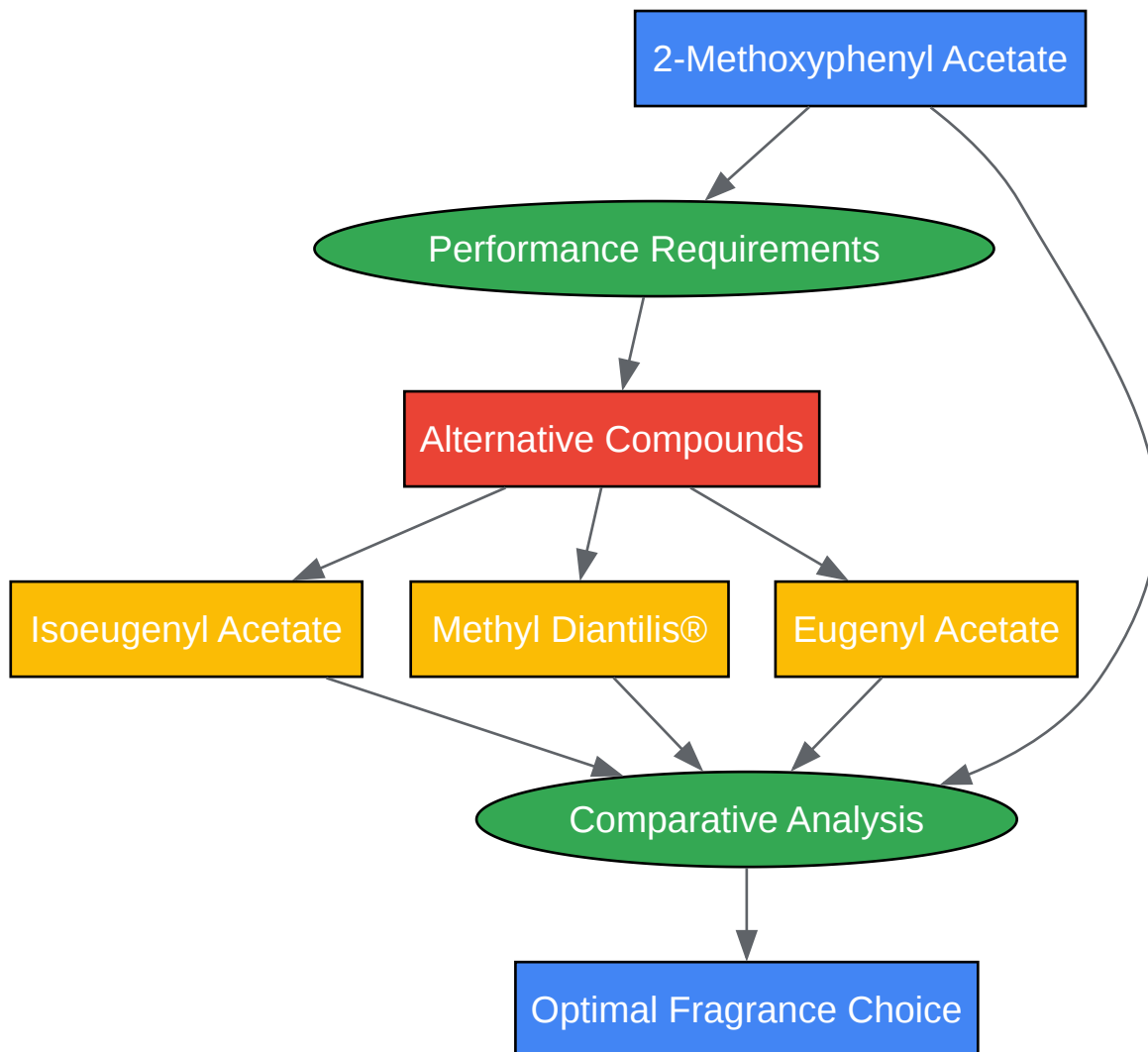
Methodology:

- **Panelist Selection:** A panel of trained sensory assessors is selected. Panelists should refrain from using scented products before the evaluation.
- **Product Application:** A standardized amount of the fragrance, diluted in ethanol, is applied to a designated area on the panelists' forearms.
- **Evaluation Intervals:** Panelists evaluate the intensity of the fragrance at predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours).
- **Intensity Rating:** The perceived intensity of the fragrance is rated on a labeled magnitude scale (LMS) or a similar standardized scale.
- **Data Analysis:** The mean intensity scores at each time point are plotted to generate a fragrance evaporation curve, which provides a quantitative measure of tenacity.

Visualizing Fragrance Relationships and Processes

To better understand the relationships and workflows discussed, the following diagrams are provided.

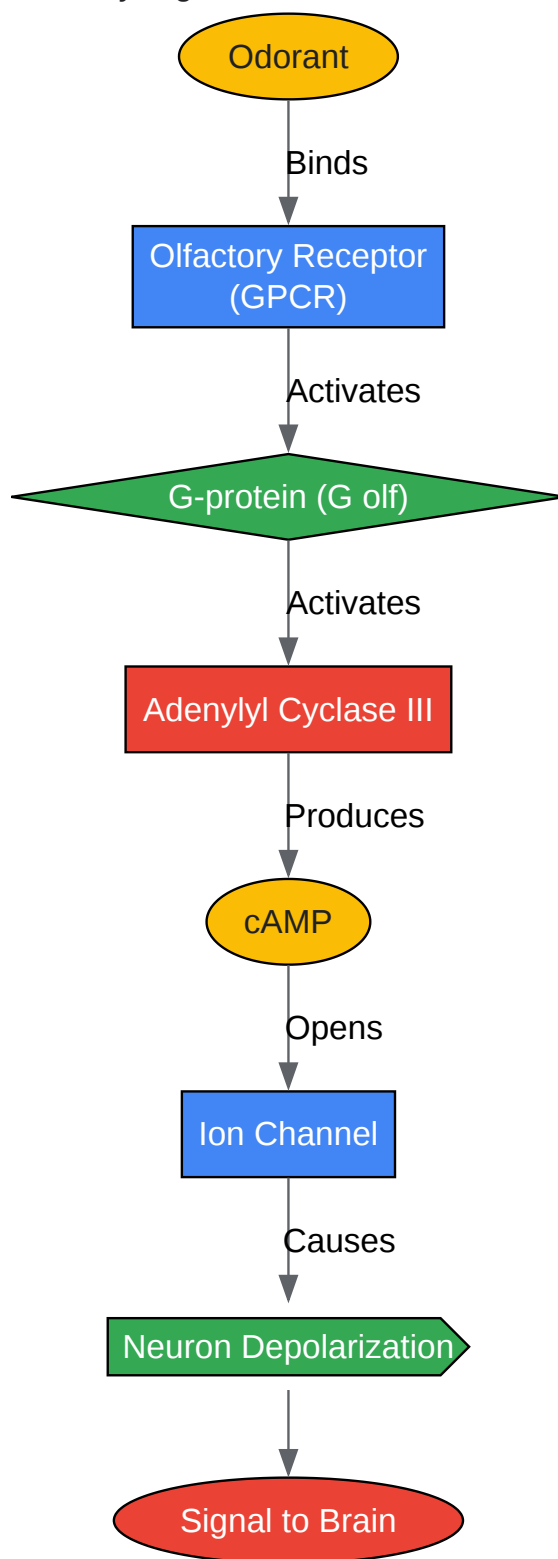
Logical Flow for Alternative Fragrance Selection



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Caption: Workflow for selecting an alternative to **2-Methoxyphenyl acetate**.

Olfactory Signal Transduction Pathway

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Caption: Simplified diagram of the olfactory signaling cascade.

Conclusion

The selection of an alternative to **2-Methoxyphenyl acetate** depends on the specific requirements of the fragrance application. For applications demanding exceptional longevity and a warm, spicy-floral character, Isoeugenyl Acetate presents a compelling option. When stability and non-discoloring properties in a wide range of cosmetic bases are critical, Methyl Diantilis® offers a robust, high-performance solution with an elegant, multifaceted aroma. While direct comparative data remains a challenge to consolidate from public sources, the information available on these alternatives provides a strong foundation for formulators to make informed decisions. Further in-house experimental evaluation using the standardized protocols outlined in this guide is recommended to determine the optimal ingredient for a specific fragrance creation.

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